

# Technical Support Center: 1,3-Bis(2-hydroxyethyl)urea Synthesis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1,3-Bis(2-hydroxyethyl)urea

CAS No.: 15438-70-7

Cat. No.: B094319

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This guide serves as a dedicated resource for researchers, scientists, and drug development professionals engaged in the synthesis of **1,3-Bis(2-hydroxyethyl)urea** (BHEU). We will address common challenges encountered during its synthesis, providing scientifically grounded explanations and actionable solutions to streamline your experimental workflow and enhance product purity and yield.

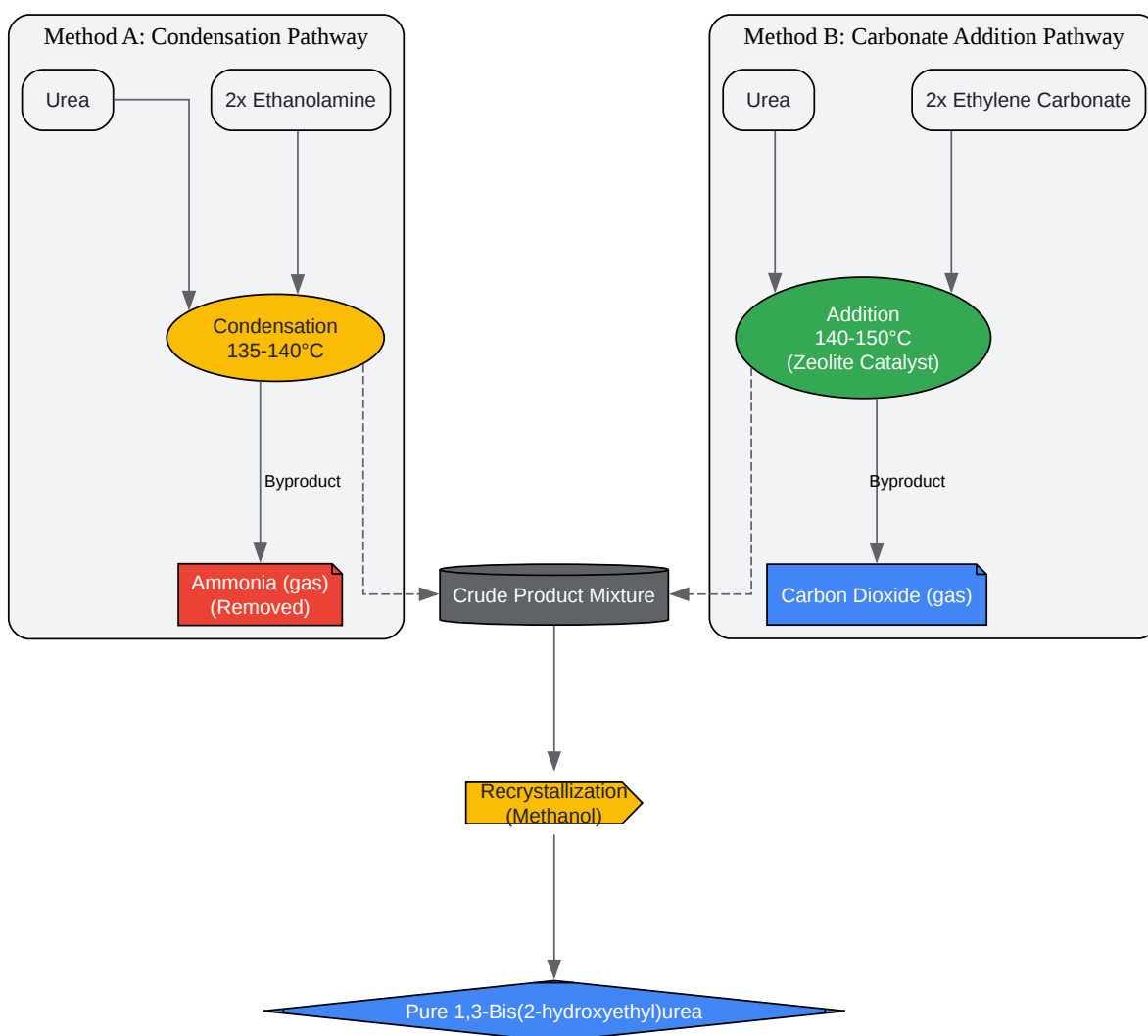
## Synthesis Overview & Core Mechanisms

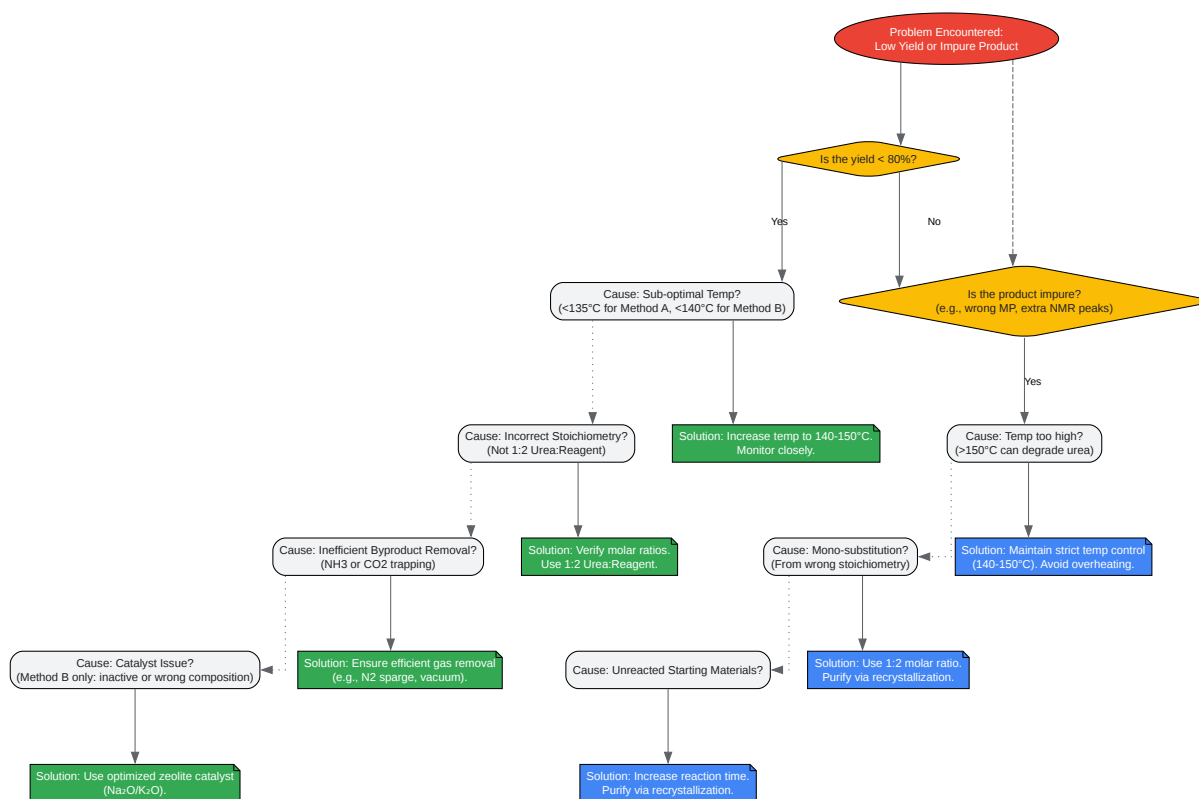
**1,3-Bis(2-hydroxyethyl)urea** is a symmetrical urea derivative commonly synthesized via two primary pathways. The choice of method often depends on desired yield, purity requirements, and available starting materials.

- **Method A: The Condensation Pathway.** This classic approach involves the direct condensation of urea with ethanolamine. The reaction proceeds at elevated temperatures, driving off ammonia gas as a byproduct to push the reaction equilibrium toward the product. [1][2] While straightforward, this method can be lengthy and may require more rigorous purification.[3]

- Method B: The Carbonate Addition Pathway. A more modern and efficient route utilizes the reaction of urea with ethylene carbonate.<sup>[3]</sup> This method is often preferred as it produces carbon dioxide as the sole gaseous byproduct, simplifying purification and leading to higher yields, especially when catalyzed.<sup>[1][3]</sup>

Below is a diagram illustrating the two primary synthesis workflows.





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## Sources

- 1. Buy 1,3-Bis(2-hydroxyethyl)urea (EVT-308026) | 15438-70-7 [[evitachem.com](https://www.evitachem.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. RU2619588C1 - Method for 1,3-bis(2-hydroxyethyl)urea production - Google Patents [[patents.google.com](https://patents.google.com)]
- To cite this document: BenchChem. [Technical Support Center: 1,3-Bis(2-hydroxyethyl)urea Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094319/docs#technical-support-center-1-3-bis-2-hydroxyethyl-urea-synthesis>]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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